# Navigating the Safe Handling of "Submarine" Insecticide (Acephate)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Subarine* |
| *CAS No.:* | *445471-63-6* |
| *Cat. No.:* | *B1197125* |

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Essential Safety and Logistical Information for Laboratory Professionals

For researchers, scientists, and drug development professionals, the safe handling of all chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of "Submarine 970 SG Insecticide," an organophosphate insecticide whose active ingredient is Acephate. Due to the absence of a registered chemical entity named "**Subarine**," this guide focuses on the most plausible subject of inquiry based on commercially available products. Acephate is a cholinesterase inhibitor, and exposure can lead to significant health effects.[1]

## Immediate Safety Concerns and Hazard Identification

Signal Word: WARNING[1][2]

Primary Hazards:

- Harmful if swallowed:[1][2][3][4] Oral Acute Toxicity Category 4.[3]

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- Harmful if inhaled:[1][2] May cause respiratory irritation.[4]
- Causes moderate eye irritation:[1][2]
- May cause an allergic skin reaction.[1]
- Possible human carcinogen: The EPA has classified Acephate as a Group C (possible) human carcinogen based on studies in female mice.[5][6]

## Physical and Chemical Properties

The active ingredient, Acephate, is a white to off-white solid with a distinct rotten cabbage-like odor.[1][7]

| Property | Value | Source |
|---|---|---|
| Chemical Name | Acephate | [1] |
| CAS Number | 30560-19-1 | [1] |
| Physical State | Granular solid / Off-white powder | [1][3] |
| Odor | Rotten, cabbage-like / Mercaptan-like | [1][3][7] |
| pH (in solution) | 3.5 - 5.5 | [1] |
| Melting Point | 82-89°C (Technical Acephate) | [2] |
| Solubility | Soluble in water | [1] |
| Vapor Pressure | 1.7 x $10^{-6}$ mmHg @ 23-25°C | [1] |

## Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted prior to handling. The following provides a general guideline for necessary PPE.

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| Protection Type | Specification | Rationale and Source |
|---|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., rubber, PVC) | To prevent skin contact.[2] |
| Eye Protection | Safety goggles with side protection | To prevent eye irritation from dust or splashes.[8] |
| Skin and Body Protection | Lab coat, long pants, and closed-toe shoes. Impervious clothing for larger quantities. | To prevent skin contact.[9] |
| Respiratory Protection | Use in a well-ventilated area. If dust is generated, a suitable dust mask or NIOSH-approved respirator is recommended. | To prevent inhalation, which is a route of exposure.[2] |

# Operational and Disposal Plans

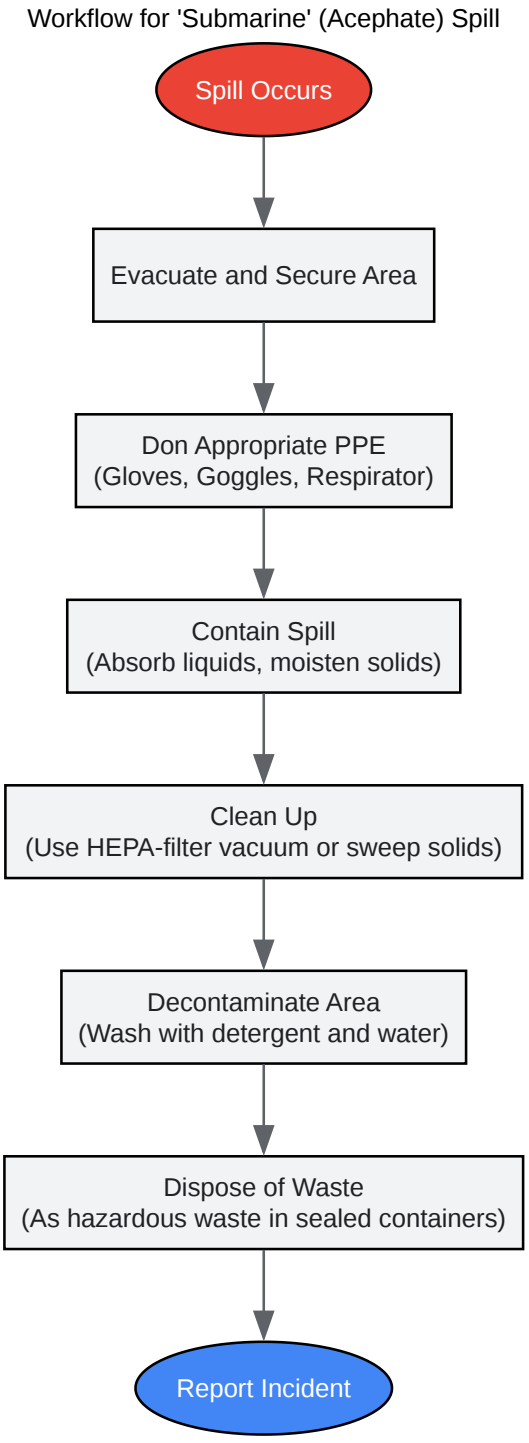
## Handling and Storage

- Handling:
  - Wash hands and face thoroughly after handling.[1][3]
  - Do not eat, drink, or smoke when using this product.[1][3]
  - Avoid breathing dust.[1][2]
  - Ensure adequate ventilation.[3]
  - Contaminated work clothing should not be allowed out of the workplace.[1]
- Storage:
  - Store in a cool, dry place in the original container.[1]
  - Keep containers tightly closed.
  - Avoid storage under extreme temperatures and direct sunlight.[3]

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# Spill Management

In the event of a spill, the following workflow should be initiated:




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Caption: Workflow for handling a spill of "Submarine" (Acephate).

## Disposal Plan

- Wastes resulting from the use of this product may be disposed of on-site or at an approved waste disposal facility.[9]
- Dispose of contents/container in accordance with local, regional, and national regulations.[1][3][8] This material and its container must be disposed of as hazardous waste.[8]
- Do not contaminate water, food, or feed by storage or disposal.[1]
- Completely empty the container by shaking and tapping to loosen clinging particles before disposal.[1]

## Experimental Protocols: First Aid Procedures

In case of exposure, immediate action is critical.

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| Exposure Route | First Aid Protocol | Source |
|---|---|---|
| If Swallowed | Call a poison control center or doctor immediately for treatment advice. Rinse mouth. Do NOT induce vomiting. | [1][2] |
| If Inhaled | Remove the person to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. | [1][2] |
| If on Skin | Take off contaminated clothing. Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. | [1][2][7] |
| If in Eyes | Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. Get medical advice if irritation persists. | [2][7] |

Note to Physician: Acephate is a cholinesterase inhibitor. Atropine is antidotal.[1]

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# References

- 1. cdms.net [cdms.net]

- 2. farmalinx.com.au [farmalinx.com.au]
- 3. villacrop.co.za [villacrop.co.za]
- 4. titanag.com.au [titanag.com.au]
- 5. unitedchemicals.in [unitedchemicals.in]
- 6. assets.greenbook.net [assets.greenbook.net]
- 7. nj.gov [nj.gov]
- 8. carlroth.com [carlroth.com]
- 9. hpmindia.com [hpmindia.com]
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